

# An In-depth Technical Guide to TFA-Hexylaminolinker Phosphoramidite

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## Compound of Interest

Compound Name: *TFA-Hexylaminolinker  
Phosphoramidite*

Cat. No.: *B1681293*

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## Executive Summary

**TFA-Hexylaminolinker Phosphoramidite** is a critical chemical reagent used in the automated solid-phase synthesis of oligonucleotides. Its primary function is to introduce a primary amine at a specified position within a DNA or RNA sequence, most commonly at the 5'-terminus. This amine is tethered to the oligonucleotide via a flexible six-carbon (hexyl) spacer arm. The amine itself is temporarily protected by a trifluoroacetyl (TFA) group, which is crucial for compatibility with the chemistry of oligonucleotide synthesis. Following synthesis, the TFA group is easily removed during the standard base-mediated cleavage and deprotection step, revealing a reactive primary amine. This amine serves as a versatile chemical handle for the covalent attachment of various functional molecules, including fluorescent dyes, biotin, peptides, or therapeutic agents, making it an indispensable tool for creating diagnostic probes, research tools, and oligonucleotide-based therapeutics.

## Physicochemical Properties

The physical and chemical properties of **TFA-Hexylaminolinker Phosphoramidite** are summarized below. These data are essential for handling, storage, and application of the reagent in a laboratory setting.

Property	Value	Citation(s)
IUPAC Name	N-[6-[2-cyanoethoxy-[di(propan-2-yl)amino]phosphanyl]oxyhexyl]-2,2,2-trifluoroacetamide	[1]
Synonyms	5'-Amino-Modifier C6-TFA, C6 TFA linker amidite, TFA-aminolinker C6 phosphoramidite	[1]
Molecular Formula	C <sub>17</sub> H <sub>31</sub> F <sub>3</sub> N <sub>3</sub> O <sub>3</sub> P	[1][2][3]
Molecular Weight	413.42 g/mol	[1][2][3]
CAS Number	133975-85-6	[2][3]
Appearance	Colorless to light yellow solid	[1]
Purity (Assay)	≥98% (by <sup>31</sup> P-NMR)	[2][3][4]
Solubility	Soluble in Acetonitrile, Dichloromethane (DCM), Tetrahydrofuran (THF)	[1]
Storage Temperature	-20°C to -70°C	[1][3][4]
SMILES String	<chem>CC(C)N(C(C)C)P(OCCCCCNC(=O)C(F)(F)F)OCCC#N</chem>	[3][4]
InChI Key	SMMKTKILBQHSFL-UHFFFAOYSA-N	[3][4]

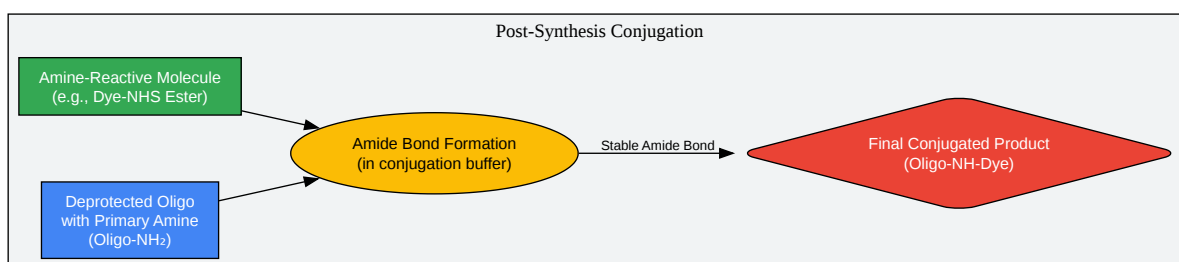
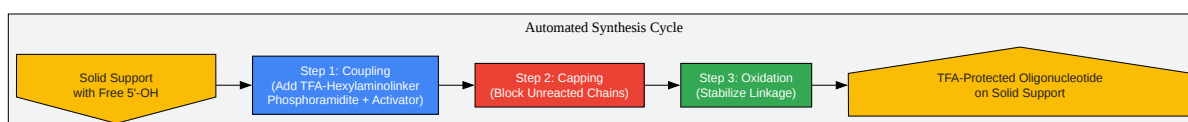
## Role in Oligonucleotide Synthesis and Modification

**TFA-Hexylaminolinker Phosphoramidite** is a modifying reagent, not a standard nucleoside base. It is incorporated into a growing oligonucleotide chain using the same phosphoramidite chemistry that governs the addition of A, C, G, and T/U bases.[5][6]

The process occurs within an automated DNA/RNA synthesizer and follows a four-step cycle for each monomer addition:

- **Detritylation:** Removal of the 5'-hydroxyl protecting group (typically a dimethoxytrityl, DMT, group) from the nucleotide bound to the solid support.
- **Coupling:** The **TFA-Hexylaminolinker Phosphoramidite**, dissolved in an appropriate solvent like acetonitrile, is activated and reacts with the free 5'-hydroxyl group of the growing oligonucleotide chain.
- **Capping:** Any unreacted 5'-hydroxyl groups are acetylated to prevent them from participating in subsequent cycles, thus minimizing the formation of deletion mutations.
- **Oxidation:** The newly formed phosphite triester linkage is oxidized to the more stable phosphate triester.

This cycle is repeated until the full-length oligonucleotide is synthesized. The TFA-Hexylaminolinker is typically added during the final coupling cycle to place the amino-linker at the 5'-terminus.



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